

Personal protective equipment for handling Boc-4-Oxo-Pro-OMe

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Compound of Interest

Compound Name: Boc-4-Oxo-Pro-OMe

Cat. No.: B558228

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Essential Safety and Handling Guide for Boc-4-Oxo-Pro-OMe

For researchers, scientists, and professionals in drug development, the safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **Boc-4-Oxo-Pro-OMe** (CAS No. 102195-80-2), a key intermediate in various synthetic applications. Adherence to these procedures is critical for ensuring laboratory safety and operational integrity.

Immediate Safety and Handling Precautions

Boc-4-Oxo-Pro-OMe, also known as (S)-1-tert-Butyl 2-methyl 4-oxopyrrolidine-1,2-dicarboxylate, is a compound that requires careful handling due to its potential health hazards. Based on available safety data, it is harmful if swallowed or in contact with skin, and can cause serious eye damage.^[1]

Personal Protective Equipment (PPE):

Proper PPE is the first line of defense against exposure. The following equipment is mandatory when handling **Boc-4-Oxo-Pro-OMe**:

- **Eye Protection:** Chemical safety goggles or a face shield must be worn to prevent eye contact.

- **Hand Protection:** Chemical-resistant gloves, such as nitrile or neoprene, are required. Always inspect gloves for integrity before use and dispose of them properly after handling the compound.
- **Respiratory Protection:** In situations where dust or aerosols may be generated, a NIOSH-approved N95 dust mask or a respirator with a particulate filter is necessary to prevent inhalation.
- **Body Protection:** A laboratory coat must be worn to protect against skin contact.

Quantitative Data Summary

The following table summarizes key quantitative data for **Boc-4-Oxo-Pro-OMe** and a closely related compound, providing a quick reference for its physical and chemical properties.

Property	Value
Chemical Name	(S)-1-tert-Butyl 2-methyl 4-oxopyrrolidine-1,2-dicarboxylate
CAS Number	102195-80-2
Molecular Formula	C ₁₁ H ₁₇ NO ₅
Molecular Weight	243.26 g/mol [1]
Appearance	White to off-white crystalline powder
Melting Point	102-105°C (decomposes)
Storage Temperature	2-8°C

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **Boc-4-Oxo-Pro-OMe** is crucial for minimizing risk.

- **Preparation:**
 - Ensure the work area, preferably a chemical fume hood, is clean and uncluttered.
 - Verify that an emergency eyewash station and safety shower are readily accessible.

- Don all required personal protective equipment.
- Weighing and Transfer:
 - Handle the solid compound in a well-ventilated area to avoid dust formation.
 - Use a spatula or other appropriate tool for transferring the powder. Avoid creating dust clouds.
 - If dissolving in a solvent, add the solid to the solvent slowly while stirring.
- Reaction Setup:
 - Conduct all reactions involving **Boc-4-Oxo-Pro-OMe** within a fume hood.
 - Ensure all glassware is properly secured.
- Post-Handling:
 - Thoroughly clean the work area after use.
 - Decontaminate any equipment that has come into contact with the compound.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **Boc-4-Oxo-Pro-OMe** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Collection:
 - Collect all solid waste, including contaminated gloves, weigh paper, and empty containers, in a designated and clearly labeled hazardous waste container.
 - Liquid waste, such as reaction mixtures or solutions containing the compound, should be collected in a separate, compatible, and labeled hazardous waste container.
- Labeling:

- All waste containers must be labeled with "Hazardous Waste" and the full chemical name: "**Boc-4-Oxo-Pro-OMe** Waste." Avoid using abbreviations.
- Storage:
 - Store waste containers in a designated satellite accumulation area with secondary containment.
- Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor for pickup and disposal.
 - Do not dispose of **Boc-4-Oxo-Pro-OMe** down the drain or in regular trash.

Experimental Protocol: Boc Deprotection of Boc-4-Oxo-Pro-OMe

This protocol details a common procedure for the removal of the tert-butoxycarbonyl (Boc) protecting group, a fundamental step in peptide synthesis and other organic transformations.

Materials:

- **Boc-4-Oxo-Pro-OMe**
- Trifluoroacetic acid (TFA)
- Dichloromethane (DCM)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Nitrogen or argon supply
- Rotary evaporator
- Saturated sodium bicarbonate solution

- Brine
- Anhydrous sodium sulfate
- Standard glassware for extraction

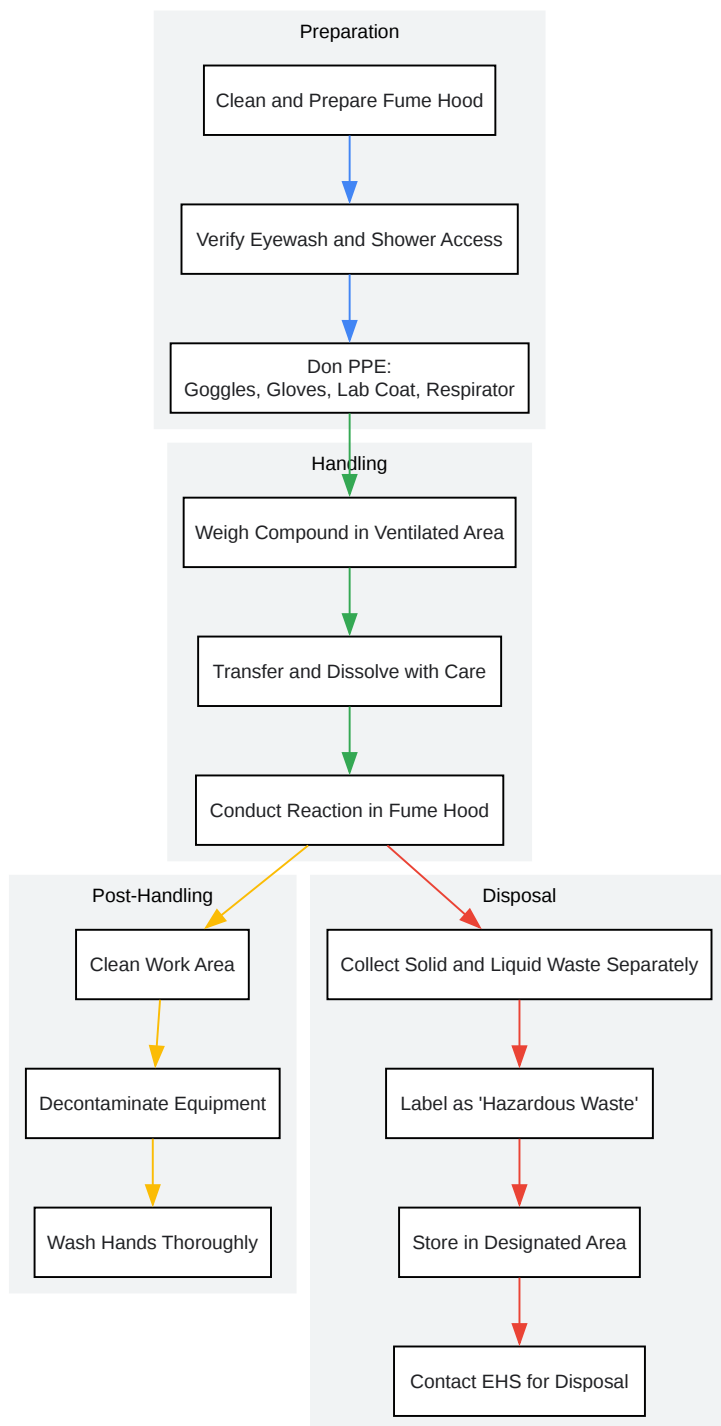
Procedure:

- Reaction Setup:
 - In a clean, dry round-bottom flask under an inert atmosphere (nitrogen or argon), dissolve **Boc-4-Oxo-Pro-OMe** in dichloromethane (DCM).
- Deprotection:
 - Cool the solution to 0°C using an ice bath.
 - Slowly add an excess of trifluoroacetic acid (TFA) to the stirred solution.
 - Allow the reaction to warm to room temperature and stir for 1-2 hours, or until thin-layer chromatography (TLC) indicates the complete consumption of the starting material.
- Workup:
 - Remove the solvent and excess TFA under reduced pressure using a rotary evaporator.
 - Re-dissolve the residue in a suitable organic solvent, such as ethyl acetate.
 - Wash the organic layer sequentially with saturated sodium bicarbonate solution (to neutralize the acid), water, and brine.
- Isolation:
 - Dry the organic layer over anhydrous sodium sulfate.
 - Filter the drying agent and concentrate the filtrate under reduced pressure to yield the deprotected product.
 - Further purification can be achieved by chromatography if necessary.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **Boc-4-Oxo-Pro-OMe**, from initial preparation to final disposal.

Safe Handling Workflow for Boc-4-Oxo-Pro-OMe



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Caption: Workflow for handling **Boc-4-Oxo-Pro-OMe**.

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References

- 1. 1-tert-butyl 2-methyl (2S)-4-oxopyrrolidine-1,2-dicarboxylate | C₁₁H₁₇NO₅ | CID 10988485 - PubChem [pubchem.ncbi.nlm.nih.gov]
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